

# multi N/C® 2300 Direct Injection: Technical Support Center

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## Compound of Interest

Compound Name: NC 2300

Cat. No.: B1682202

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals using the multi N/C® 2300 direct injection system.

## Troubleshooting Guide

This section offers solutions to common issues encountered during experiments.

### Issue: Inconsistent Readings or Scattering Measurements

Q1: My results are showing significant scatter and are not reproducible. What could be the cause?

A1: Scattering measurements can be frustrating and point to several potential issues. A common reason is the introduction of air bubbles during sample injection.<sup>[1]</sup> To mitigate this, ensure the syringe is flushed multiple times with the measuring liquid before drawing in the sample.<sup>[1]</sup> Aspirate the sample slowly and carefully to minimize bubble formation.<sup>[1]</sup>

Another potential cause is sample inhomogeneity, especially with particle-rich samples.<sup>[2][3][4]</sup> The multi N/C® 2300 is designed for such samples, but proper sample preparation is still crucial.<sup>[2][3][4]</sup> Ensure your samples are well-homogenized before analysis. For automated analysis, the AS 60 autosampler provides automatic acidification, purging, and magnetic stirring to homogenize liquid samples.<sup>[2]</sup>

Finally, check the combustion system. A contaminated or aging catalyst can lead to incomplete combustion and, consequently, fluctuating results.

### Troubleshooting Workflow for Scattering Measurements



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Caption: Troubleshooting workflow for scattering measurements.

#### Issue: Sample Carryover

Q2: I'm observing carryover between samples, even with thorough rinsing. How can I prevent this?

A2: The multi N/C® 2300 series is designed with a septum-free direct injection system and efficient rinsing technology to prevent sample carryover, especially with particle-rich or emulsion-like samples.<sup>[2][3][4]</sup> If you are still experiencing carryover, consider the following:

- **Rinsing Protocol:** While the system has an efficient rinsing process, particularly challenging samples might require a more rigorous rinsing protocol. You can program additional rinse cycles in your method.
- **Injection Needle Cleaning:** The injection needle is thermally cleaned in the furnace head during the measurement, which should minimize carryover.<sup>[5]</sup> However, for highly adhesive or concentrated samples, a manual inspection and cleaning of the needle might be necessary if the automated cleaning is insufficient.
- **Sample Properties:** Very viscous or sticky samples can be challenging. Consider diluting these samples if your experimental protocol allows, as this can significantly reduce the

potential for carryover.

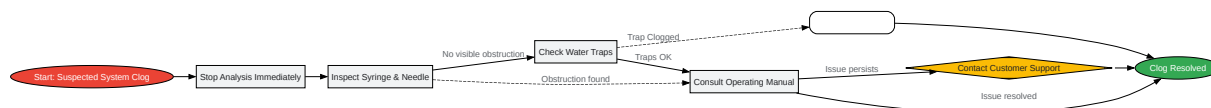
#### Issue: Clogged System Components

Q3: My system seems to be clogged, and the sample is not being injected properly. What should I do?

A3: Blockages can occur, particularly when working with samples containing a high concentration of particles.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> The multi N/C® 2300's design with a wide-bore needle and direct injection minimizes this risk.<sup>[5]</sup> However, if a blockage is suspected, follow these steps:

- **Stop the Analysis:** Immediately halt the current measurement sequence.
- **Inspect the Syringe and Needle:** Visually inspect the microliter syringe and the injection needle for any visible obstructions.
- **Check the Water Traps:** The operating manual indicates that clogged water traps can be a source of problems.<sup>[1]</sup> This can occur if the service life has been exceeded or when measuring samples that generate strong aerosols.<sup>[1]</sup> Replace the water trap if it appears clogged or has reached its service life.<sup>[1]</sup>
- **Consult the Manual:** For detailed instructions on accessing and cleaning specific components, refer to the instrument's operating manual.<sup>[1]</sup>
- **Contact Support:** If the blockage persists or occurs frequently, it is recommended to contact the Analytik Jena customer service department to avoid potential damage to the instrument.<sup>[1]</sup>

#### Troubleshooting Workflow for System Clogs



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Caption: Workflow for troubleshooting system clogs.

## Frequently Asked Questions (FAQs)

Q4: What is the recommended sample volume for the multi N/C® 2300 direct injection?

A4: The multi N/C® 2300 is capable of handling a sample volume ranging from 10 to 500 µl.[1]  
[6] This makes it suitable for applications where sample volume is limited.[2][4][6]

Q5: Can I analyze samples with high salt concentrations?

A5: While the multi N/C® series is robust, high salt concentrations can be challenging for any combustion-based analyzer. For samples with high salt content, a "salt kit" is available which utilizes a salt crucible in the combustion tube to extend maintenance intervals.[6] This significantly reduces the cost per sample.[6]

Q6: How often should I perform maintenance on the chemiluminescence detector (CLD)?

A6: For models equipped with a chemiluminescence detector (CLD) for nitrogen analysis, the adsorber cartridge on the rear of the detector should be replaced every 12 months.[1] This cartridge is filled with active carbon and soda lime and is essential for cleaning the gas exiting the detector.[1]

Q7: What is the "Easy Cal" function?

A7: "Easy Cal" is a feature that allows for automatic multi-point calibration from a single standard solution.[3] This function, combined with the VITA flow management system which ensures long-term stable calibrations, reduces the workload for laboratory staff.[2][3]

## Quantitative Data Summary

Parameter	Specification	Reference
Sample Injection Volume	10 - 500 µl	[1][6]
TC, TOC, NPOC, TIC Measurement Range	0 - 30,000 mg/l	[1][2]
Combustion Temperature	Up to 950 °C (depending on catalyst)	[1]
Nitrogen Measurement Range (CLD)	0 - 200 mg/L N	[7]
Limit of Detection (Carbon)	50 µg/L C	[7]
Limit of Detection (Nitrogen)	5 µg/L N	[7]

## Experimental Protocols

### Protocol 1: General Sample Preparation for TOC/TN Analysis

- **Homogenization:** For samples containing particles, ensure the sample is thoroughly homogenized before drawing it into the syringe. For automated systems like the AS 60, utilize the magnetic stirring function.[2]
- **Acidification and Purging (for NPOC):** For the determination of Non-Purgeable Organic Carbon (NPOC), the sample must be acidified to convert inorganic carbonates to CO<sub>2</sub>, which is then purged from the sample. The AS 60 autosampler can perform this step automatically.[2]
- **Syringe Preparation:** Before injecting the sample, flush the microliter syringe multiple times with the sample solution to ensure the injected volume is representative and free of air bubbles.[1]

- Injection: Insert the syringe needle completely into the septum-free lock and inject the sample.[1] For manual injections, remove the syringe immediately after injection.[1]

#### Protocol 2: Catalyst Replacement

Note: Always refer to the instrument's operating manual for detailed, model-specific instructions and safety precautions.

- Cooldown: Ensure the furnace has completely cooled down to a safe temperature.
- Access the Combustion Tube: Open the furnace and carefully remove the combustion tube.
- Remove Old Catalyst: Dispose of the old catalyst material according to your laboratory's safety guidelines.
- Clean the Combustion Tube: Inspect the combustion tube for any residue or damage and clean it if necessary.
- Pack New Catalyst: Pack the new catalyst material into the combustion tube according to the manufacturer's instructions.
- Reinstall: Carefully reinstall the combustion tube and ensure all connections are secure.
- Leak Check: Perform a leak check as described in the operating manual before starting any analysis.

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